An In-depth Technical Guide on Diethyl Allyl Phosphate

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Compound of Interest

Compound Name:	*Diethyl allyl phosphate*
CAS No.:	*3066-75-9*
Cat. No.:	*B041220*

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This guide provides detailed information on the molecular properties of **diethyl allyl phosphate**, tailored for researchers, scientists, and professionals in drug development.

Molecular and Chemical Properties

Diethyl allyl phosphate is an organophosphate compound with significance in various chemical syntheses. A clear understanding of its fundamental properties is crucial for its application in research and development.

The molecular formula for **diethyl allyl phosphate** is C7H15O4P.[1][2][3] Its molecular weight is 194.17 g/mol .[1][3][4][5] The linear formula is represented as H2C=CHCH2OP(O)(OC2H5)2.[1][4]

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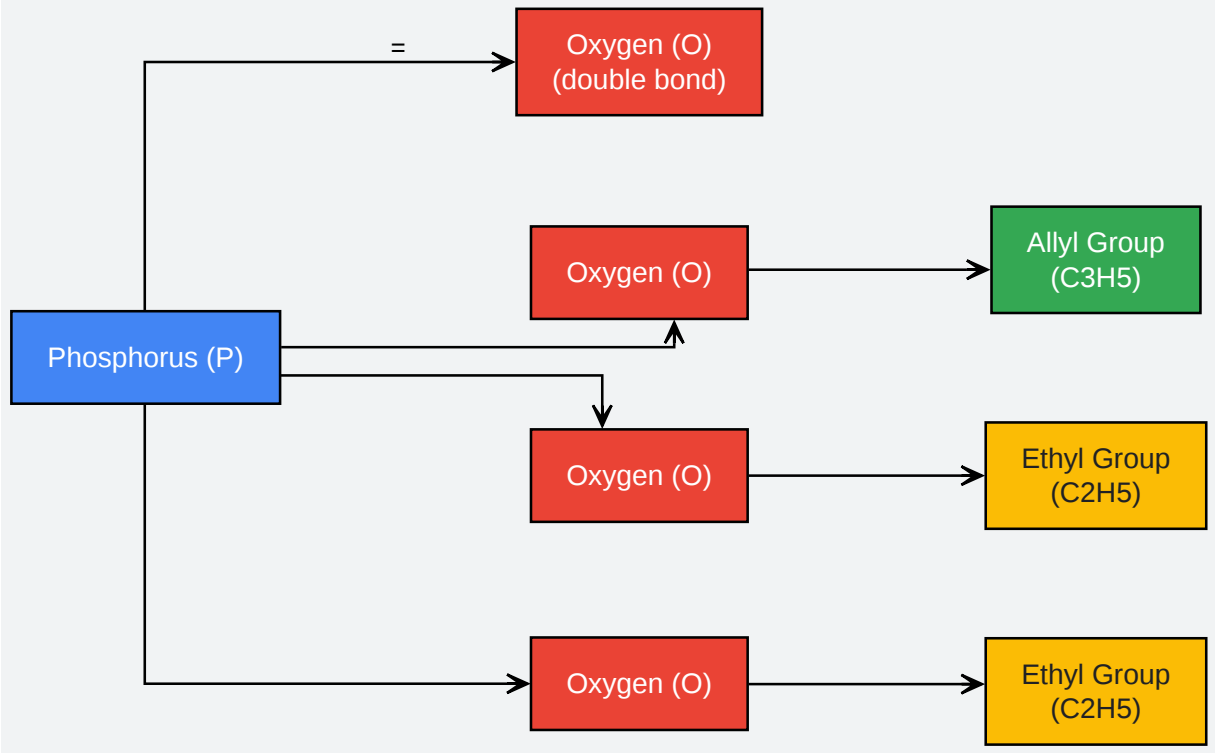
Property	Value
Molecular Formula	C7H15O4P
Molecular Weight	194.17 g/mol
Linear Formula	H2C=CHCH2OP(O)(OC2H5)2
Boiling Point	45-46 °C
Density	1.09 g/mL at 25 °C

Structural Representation

The structural arrangement of **diethyl allyl phosphate** consists of a central phosphate group bonded to an allyl group and two ethyl groups. This structure is key to its reactivity and function in chemical reactions.



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Molecular components of **diethyl allyl phosphate**.

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